

Comprehensive Safety and Handling Protocol for BARDAC 208M

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BARDAC 208M

Cat. No.: B1167727

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This document provides essential safety protocols, personal protective equipment (PPE) guidelines, and disposal procedures for handling **BARDAC 208M** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Hazard Identification and Safety Summary

BARDAC 208M is a "fourth generation" blend of quaternary ammonium compounds that provides potent biocidal action against a wide spectrum of microbes.[1][2][3][4] However, it is classified as a hazardous and corrosive substance that can cause irreversible eye damage and skin burns.[5] It may be fatal if inhaled, swallowed, or absorbed through the skin.[5] The product is also toxic to aquatic life and presents long-term environmental hazards.[6][7]

Signal Word: DANGER[5][8]

Chemical and Physical Properties

BARDAC 208M is a blend of several active ingredients.[1][4][8] Its physical properties are summarized below.

Table 1: Chemical Composition of **BARDAC 208M**

Active Ingredient	Concentration
Alkyl (50% C14, 40% C12, 10% C16) dimethyl benzyl ammonium chloride	32.0%
Octyl decyl dimethyl ammonium chloride	24.0%
Didecyl dimethyl ammonium chloride	14.4%
Diocetyl dimethyl ammonium chloride	9.6%
Inert Ingredients	
Ethyl Alcohol	10.0%
Water	10.0%
Source: [1] [4]	

Table 2: Typical Physical and Chemical Properties of **BARDAC 208M**

Property	Value
Appearance	Clear, pale yellow to straw liquid [1] [2] [3] [4]
Odor	Mild [1] [4]
pH (10% solution)	6.5 – 9.0 [2] [3] [4]
Flash Point (Setaflash)	116°F [2] [3] [4]
Specific Gravity @ 25°C	0.912 [2] [3] [4]
Solubility	Freely soluble in water, lower alcohols, ketones, and glycols [1] [2] [3] [4]
Source: [2] [3] [4]	

Personal Protective Equipment (PPE) and Engineering Controls

Strict adherence to PPE guidelines is mandatory when handling **BARDAC 208M**. Engineering controls, such as sufficient air exchange and exhaust systems, should be in place to minimize exposure.[6]

Table 3: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Guidelines
Eye/Face Protection	Tightly fitting safety goggles and a face shield (8-inch minimum).[9]	Protects against splashes and vapors that can cause irreversible eye damage.[5] Must be approved under NIOSH or EN 166 (EU) standards.[9]
Skin Protection	Chemical-resistant gloves (e.g., rubber, nitrile, or neoprene).[5][7] Protective clothing.	Prevents skin contact which can cause severe burns and toxic absorption.[5][7] Inspect gloves before use and use proper removal techniques to avoid skin contact.[9]
Respiratory Protection	A dust/mist filtering respirator (MSHA/NIOSH approval number prefix TC-21C).[5]	Required to prevent inhalation of vapors, which may be fatal. [5] Use in well-ventilated areas is also critical.[10]

Operational and Handling Protocols

General Handling Procedure

- Consult SDS: Always review the Safety Data Sheet (SDS) for **BARDAC 208M** before use.
- Area Preparation: Ensure the work area is well-ventilated.[6][10] Keep the container tightly closed in a dry, cool place when not in use.[9]
- Don PPE: Put on all required PPE as specified in Table 3.

- Handling: Avoid contact with skin, eyes, and clothing.[5][6] Do not breathe vapors or mists.[5][9]
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or using tobacco.[5]
- Storage: Store in the original container in areas inaccessible to children.[5] Do not store near heat or open flame.[5]

Spill Response Protocol

- Evacuate: Immediately evacuate personnel from the spill area.[9][11]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so.[9] Dike and contain the spill with inert absorbent material (e.g., sand, earth, vermiculite).[9][11] Do not let the product enter drains or sewers.[9]
- Cleanup: Soak up the spill with the inert material and place it in a suitable, closed, labeled container for hazardous waste disposal.[9]
- Decontaminate: Clean the affected area thoroughly.

Disposal Plan

Pesticide wastes from **BARDAC 208M** are acutely hazardous.[5] Improper disposal is a violation of Federal Law.[5]

Chemical Disposal

- Surplus and non-recyclable solutions must be offered to a licensed disposal company.[9]
- Do not discharge effluent containing this product into lakes, streams, ponds, or other waters unless in accordance with NPDES permit requirements.[5]

Container Disposal Protocol (Triple Rinse Method)

This procedure must be followed for all non-refillable containers.

- Empty: Empty the remaining contents into application equipment or a mix tank.[5]
- First Rinse: Fill the container ¼ full with water. Replace and tighten the closure.[5]
- Agitate: Tip the container on its side and roll it back and forth for at least 30 seconds, ensuring one complete revolution.[5] Stand the container on its end and tip it back and forth several times.[5]
- Drain: Empty the rinsate into application equipment or a mix tank, or store it for later use or disposal.[5]
- Repeat: Repeat this rinsing procedure two more times.[5]
- Final Disposal: Once triple-rinsed, the container can be offered for recycling if available. If not, puncture it and dispose of it in a sanitary landfill or by incineration, as allowed by state and local authorities.[5][11]

First Aid Measures

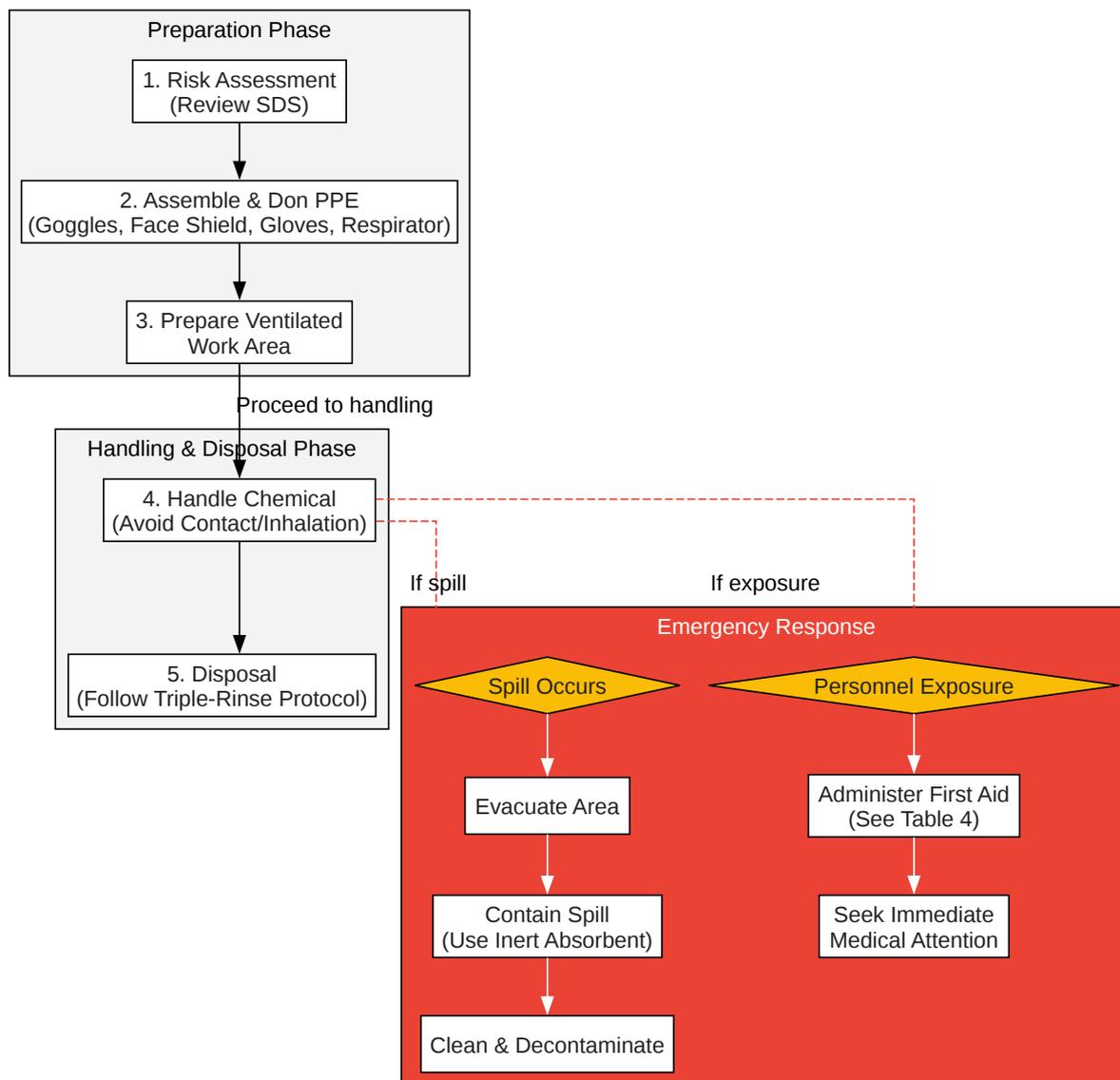
Immediate medical attention is required for any overexposure. Probable mucosal damage may contraindicate the use of gastric lavage.[5]

Table 4: First Aid Procedures for **BARDAC 208M** Exposure

Exposure Route	First Aid Instructions
If in Eyes	Hold eye open and rinse slowly and gently with water for 15–20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing. Call a poison control center or doctor for treatment advice immediately.[5]
If on Skin or Clothing	Take off contaminated clothing immediately. Rinse skin immediately with plenty of water for 15-20 minutes. Call a poison control center or doctor for treatment advice.[5]
If Swallowed	Call a poison control center or doctor immediately for treatment advice. Have the person sip a glass of water if able to swallow. Do not induce vomiting unless told to do so by a poison control center or doctor. Do not give anything by mouth to an unconscious person.[5]
If Inhaled	Move the person to fresh air. If the person is not breathing, call 911 or an ambulance, then give artificial respiration, preferably mouth-to-mouth if possible. Call a poison control center or doctor for further treatment advice.[5]

Workflow and Emergency Logic

The following diagram illustrates the standard workflow for handling **BARDAC 208M** and the logical steps for responding to an emergency.



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Caption: **BARDAC 208M** Handling and Emergency Response Workflow.

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References

- 1. atamanchemicals.com [atamanchemicals.com]
- 2. azelishic-us.com [azelishic-us.com]
- 3. azelishic-us.com [azelishic-us.com]
- 4. BARDAC® 205M BARDAC® 208M - Ataman Kimya [atamanchemicals.com]
- 5. files.hawaii.gov [files.hawaii.gov]
- 6. scribd.com [scribd.com]
- 7. benchchem.com [benchchem.com]
- 8. pomerix.com [pomerix.com]
- 9. BARDAC 208M - Ataman Kimya [atamanchemicals.com]
- 10. Quaternary Ammonium Compound Toxicity - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. www1.mscdirect.com [www1.mscdirect.com]
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